

Ditalimfos: A Comparative Environmental Risk Assessment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ditalimfos

Cat. No.: B1670779

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative environmental risk assessment of the organophosphate insecticide **Ditalimfos** and its common alternatives. Due to a lack of publicly available quantitative environmental toxicology data for **Ditalimfos**, this document focuses on a detailed comparison of its alternatives: Chlorpyrifos, Phosmet, and Azinphos-methyl. The absence of comprehensive environmental impact data for **Ditalimfos** is a critical information gap for a complete risk assessment.

Executive Summary

Organophosphate pesticides, including **Ditalimfos** and its alternatives, pose significant environmental risks due to their shared mechanism of action: the inhibition of acetylcholinesterase (AChE), an enzyme vital for nerve function in both insects and non-target organisms.^{[1][2]} This guide summarizes the available ecotoxicological data for Chlorpyrifos, Phosmet, and Azinphos-methyl, highlighting their impact on aquatic life, birds, bees, and their persistence in soil.

Comparative Ecotoxicity Data

The following tables summarize the available quantitative data for the selected alternatives to **Ditalimfos**. It is important to note that direct comparison can be challenging due to variations in tested species and experimental conditions.

Table 1: Aquatic Toxicity

Pesticide	Test Species	Endpoint (96-hour LC50)	Toxicity Classification
Chlorpyrifos	Oncorhynchus mykiss (Rainbow Trout)	3 µg/L	Very Highly Toxic
Daphnia magna (Water Flea)	0.1 µg/L	Very Highly Toxic	
Phosmet	Oncorhynchus mykiss (Rainbow Trout)	70 µg/L	Very Highly Toxic
Daphnia magna (Water Flea)	1.3 µg/L	Very Highly Toxic	
Azinphos-methyl	Oncorhynchus mykiss (Rainbow Trout)	3 µg/L ^[3]	Very Highly Toxic
Daphnia magna (Water Flea)	<1 µg/L ^[3]	Very Highly Toxic	

Table 2: Avian Toxicity

Pesticide	Test Species	Endpoint (Acute Oral LD50)	Toxicity Classification
Chlorpyrifos	Colinus virginianus (Bobwhite Quail)	10 mg/kg	Highly Toxic
Phosmet	Colinus virginianus (Bobwhite Quail)	11.3 mg/kg	Highly Toxic
Anas platyrhynchos (Mallard Duck)	1830 mg/kg[4]	Slightly Toxic	Highly Toxic
Azinphos-methyl	Colinus virginianus (Bobwhite Quail)	32.2 mg/kg	
Anas platyrhynchos (Mallard Duck)	136 mg/kg	Moderately to Highly Toxic	

Table 3: Bee Toxicity

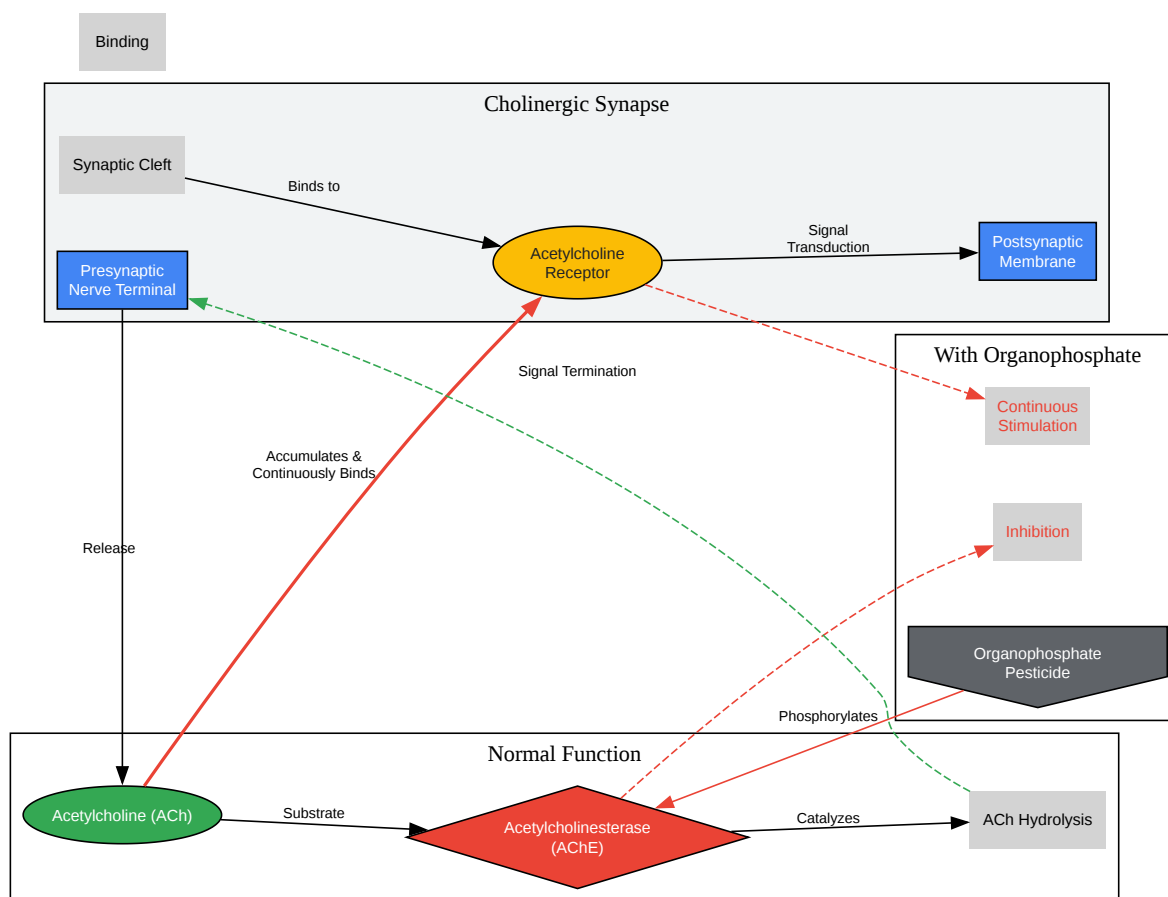
Pesticide	Test Species	Endpoint (Contact LD50)	Toxicity Classification
Chlorpyrifos	Apis mellifera (Honey Bee)	0.1 µ g/bee	Highly Toxic
Phosmet	Apis mellifera (Honey Bee)	0.0001 mg/bee	Very Toxic
Azinphos-methyl	Apis mellifera (Honey Bee)	0.16 µ g/bee	Highly Toxic

Table 4: Soil Persistence

Pesticide	Endpoint (DT50)	Persistence Classification
Chlorpyrifos	60 - 120 days	Moderately Persistent
Phosmet	4 - 20 days	Low Persistence
Azinphos-methyl	10 - 40 days	Low to Moderate Persistence

Mechanism of Action: Acetylcholinesterase Inhibition

Organophosphate pesticides exert their toxic effects by inhibiting the enzyme acetylcholinesterase (AChE). This inhibition leads to an accumulation of the neurotransmitter acetylcholine at nerve synapses, causing continuous nerve stimulation, which can result in paralysis and death in insects and other organisms.



[Click to download full resolution via product page](#)

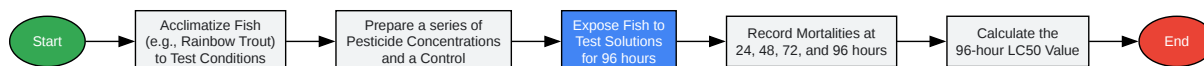
Mechanism of acetylcholinesterase inhibition by organophosphates.

Experimental Protocols

The environmental risk of pesticides is assessed through standardized tests. The following are summaries of key OECD guidelines.

Aquatic Toxicity Testing (Fish)

The acute toxicity to fish is determined using the OECD Test Guideline 203.



[Click to download full resolution via product page](#)

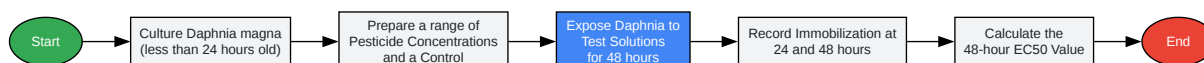
Workflow for OECD 203 Fish Acute Toxicity Test.

Methodology Summary (OECD 203):

- Test Organism: Typically *Oncorhynchus mykiss* (Rainbow Trout) or other recommended species.
- Exposure: Fish are exposed to a range of concentrations of the test substance for 96 hours.
- Endpoint: The primary endpoint is the LC50 (Lethal Concentration 50%), which is the concentration that kills 50% of the test fish within the 96-hour period. Mortalities are recorded at 24, 48, 72, and 96 hours.

Aquatic Toxicity Testing (Invertebrates)

The acute immobilization test for *Daphnia* sp. is conducted according to OECD Test Guideline 202.



[Click to download full resolution via product page](#)

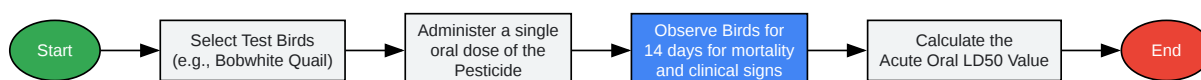
Workflow for OECD 202 Daphnia Acute Immobilization Test.

Methodology Summary (OECD 202):

- Test Organism: Daphnia magna (a small freshwater crustacean), less than 24 hours old.
- Exposure: Daphnids are exposed to various concentrations of the pesticide for 48 hours.
- Endpoint: The EC50 (Effective Concentration 50%) is determined, which is the concentration that causes immobilization in 50% of the daphnids.

Avian Toxicity Testing

Acute oral toxicity in birds is assessed following guidelines such as the OECD Test Guideline 223.



[Click to download full resolution via product page](#)

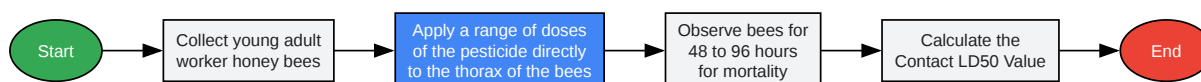
Workflow for Avian Acute Oral Toxicity Test.

Methodology Summary:

- Test Organism: Commonly *Colinus virginianus* (Bobwhite Quail) or *Anas platyrhynchos* (Mallard Duck).
- Exposure: A single oral dose of the pesticide is administered to the birds.
- Endpoint: The LD50 (Lethal Dose 50%) is calculated, representing the dose that is lethal to 50% of the test birds over a 14-day observation period.

Bee Toxicity Testing

The acute contact toxicity to honey bees is determined using the OECD Test Guideline 214.



[Click to download full resolution via product page](#)

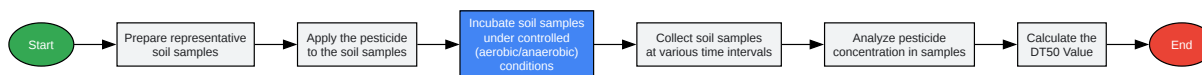
Workflow for OECD 214 Honey Bee Acute Contact Toxicity Test.

Methodology Summary (OECD 214):

- Test Organism: *Apis mellifera* (Honey Bee).
- Exposure: A specific dose of the pesticide is applied directly to the dorsal thorax of the bees.
- Endpoint: The contact LD50 is determined, which is the dose that is lethal to 50% of the bees within a 48 to 96-hour observation period.

Soil Persistence Testing

The rate of degradation in soil is assessed using OECD Test Guideline 307.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. fera.co.uk [fera.co.uk]
2. Fish toxicity - acute toxicity | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
3. OECD 307: Aerobic and Anaerobic Transformation in Soil | [ibacon GmbH](http://ibacon.com) [ibacon.com]
4. Revision of the Fish Acute Toxicity Testing Guideline OECD 203 | [ibacon GmbH](http://ibacon.com) [ibacon.com]

- To cite this document: BenchChem. [Ditalimfos: A Comparative Environmental Risk Assessment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670779#comparative-environmental-risk-assessment-of-ditalimfos]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com